

# Muscovyridine CAS number and chemical structure

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## Compound of Interest

Compound Name: *Muscovyridine*

Cat. No.: *B1213017*

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## An In-depth Technical Guide to Muscovyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Muscovyridine**, a naturally occurring pyridine alkaloid and a constituent of musk. This document consolidates critical data on its chemical identity, physicochemical properties, and established experimental protocols for its synthesis and isolation.

## Chemical Identity and Structure

**Muscovyridine**, a significant component of natural musk, is characterized by the following identifiers and structural details.

CAS Number: 501-08-6

Chemical Structure:

(3R)-3-methyl-16-azabicyclo[10.3.1]hexadeca-1(15),12(16),13-triene

 Chemical structure of Muscovyridine

Image Credit: National Center for Biotechnology Information. PubChem Compound Summary for CID 193306, **Muscovyridine**. --INVALID-LINK-- Accessed [Current Date].

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **Muscopyridine**, essential for experimental design and computational modeling.

Property	Value	Source
Molecular Formula	C <sub>16</sub> H <sub>25</sub> N	[1][2]
Molecular Weight	231.38 g/mol	[1]
Boiling Point	138-143 °C at 2.2 mmHg	
Refractive Index (n <sub>D</sub> <sup>25</sup> )	1.5206	
Density (d <sub>4</sub> <sup>25</sup> )	0.9669 g/cm <sup>3</sup>	
Optical Rotation ([α] <sub>D</sub> <sup>23</sup> )	+17.4°	
logP	5.6	[1]

## Experimental Protocols

This section details established methodologies for the isolation and synthesis of **Muscopyridine**, providing a foundation for its laboratory preparation and study.

### Isolation from Natural Musk

**Muscopyridine** can be isolated from the glandular secretions of the male musk deer (*Moschus moschiferus*). The following protocol is based on the classical method described by Prelog et al.

Protocol:

- **Extraction:** Exhaustively extract crude musk with an aqueous solution of tartaric acid followed by 10% hydrochloric acid.
- **Basification:** Make the filtered aqueous solutions alkaline with potassium hydroxide (KOH).
- **Solvent Extraction:** Extract the alkaline solution with diethyl ether.

- Concentration: Distill off the ether to obtain a residue and an oil.
- Distillation: Distill the oil under reduced pressure to yield **Muscovyridine**. This process typically yields about 0.75 g of **Muscovyridine** from 2 kg of crude musk.

## Total Synthesis of Muscovyridine

Several total synthesis routes for **Muscovyridine** have been reported. One notable approach involves a multi-step process starting from cyclododecanone.

Key Steps:

- Stobbe Condensation: React cyclododecanone to form a bicyclic hydrocarbon intermediate.
- Cyclization, Decarboxylation, and Wolff-Kishner Reduction: Further modify the intermediate.
- Schmidt Reaction: Treat the resulting compound with hydrazoic acid.
- Dehydrogenation: Dehydrogenate the product to yield a mixture of 2,3- and 2,6-decamethylenepyridines.
- N-Oxide Formation and Rearrangement: Convert the 2,6-isomer to its N-oxide and rearrange it.
- Hydrolysis and Oxidation: Hydrolyze and then oxidize the rearranged product to a ketone.
- Methylation and Wolff-Kishner Reduction: Complete the synthesis by direct methylation and a final Wolff-Kishner reduction to yield racemic **muscovyridine**.

A more recent one-step preparation involves a cross-coupling method. This is achieved by the slow, dropwise addition of a THF solution of a di-Grignard reagent to a stirred mixture of an equimolar quantity of a dichloropyridine in THF with a catalytic amount of  $\text{Ni(dppp)Cl}_2$  under a nitrogen atmosphere. The reaction mixture is maintained at 35-40°C for up to 20 hours.

## Biological Activity and Mechanism of Action

**Muscovyridine** is a component of natural musk, which has a long history of use in traditional Chinese medicine for its purported anti-inflammatory and neuroprotective effects. However,

research on the specific pharmacological activities and signaling pathways of isolated **Muscopryridine** is limited. Most studies have focused on muscone, the principal odoriferous and bioactive component of musk.

Further investigation is required to elucidate the distinct molecular mechanisms and signaling pathways through which **Muscopryridine** exerts its biological effects.

## Visualizations

### Experimental Workflow: Isolation and Synthesis

The following diagram illustrates a generalized workflow for obtaining **Muscopryridine**, combining both isolation from natural sources and a synthetic route.

Caption: Generalized workflow for obtaining **Muscopryridine**.

This guide provides a foundational understanding of **Muscopryridine** for scientific and research applications. Further studies are encouraged to fully characterize its biological activities and potential therapeutic applications.

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)